

physical properties of vinyl formate boiling point density

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Compound of Interest

Compound Name: Vinyl formate

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Technical Guide: Physical Properties of Vinyl Formate

This technical guide provides a comprehensive overview of the key physical properties of **vinyl formate**, with a specific focus on its boiling point and density. The information is intended for researchers, scientists, and professionals in drug development who may utilize **vinyl formate** in their work.

Core Physical Properties of Vinyl Formate

Vinyl formate ($C_3H_4O_2$) is a colorless liquid and the ester derived from formic acid and vinyl alcohol.[1] It is a volatile organic compound with applications in polymer production and as an intermediate in organic synthesis.[2] A summary of its key physical properties is presented below.

| Property | Value | References |
|-------------------------|--------------------------------|---|
| Boiling Point | 46-47 °C | [2] [3] [4] |
| 46.8–47.0 °C | [1] | |
| 43.6 °C at 760 mmHg | [5] | |
| Density | 0.959 g/cm ³ | [2] [3] [4] |
| 0.963 g/cm ³ | [1] | |
| 0.937 g/cm ³ | [5] | |
| Molar Mass | 72.063 g/mol | [1] [6] |
| Appearance | Colorless liquid | [1] |
| Melting Point | 16.85 °C | [2] [4] |
| Flash Point | 16 °C | [2] [3] |
| Refractive Index | n _{20/D} 1.387 (lit.) | [2] [3] [4] |
| Vapor Pressure | 313.000000 mmHg @ 25.00 °C | [7] |

Experimental Protocols for Property Determination

The following sections detail generalized experimental methodologies for determining the boiling point and density of volatile organic compounds like **vinyl formate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[\[8\]](#) For volatile organic compounds, several methods are commonly employed.

1. Distillation Method: Simple distillation is a common technique for both purifying volatile liquids and determining their boiling points.[\[8\]](#)[\[9\]](#)

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source.
- Procedure:

- A sample of the liquid (at least 5 mL) is placed in the distillation flask along with boiling chips or a stir bar to ensure smooth boiling.[10]
- The apparatus is assembled, ensuring the thermometer bulb is positioned to accurately measure the temperature of the vapor as it passes into the condenser.[9]
- The liquid is heated, and as it boils, the vapor rises and enters the condenser.
- The temperature is monitored, and the boiling point is recorded as the temperature at which the vapor temperature remains constant during the distillation of the bulk of the sample.[9]
- It is also recommended to record the barometric pressure to ensure accuracy.[8]

2. Capillary Method (Thiele Tube): This method is suitable for small sample volumes (less than 0.5 mL).[10]

- Apparatus: A Thiele tube, a small test tube, a capillary tube sealed at one end, a thermometer, and a heating oil.
- Procedure:
 - A small amount of the liquid is placed in the small test tube.
 - The capillary tube is placed in the test tube with its open end submerged in the liquid.[10]
 - This assembly is attached to a thermometer and placed in the Thiele tube containing heating oil.[10]
 - The Thiele tube is gently heated, and as the temperature rises, air trapped in the capillary tube will bubble out.[10]
 - Heating is continued until a steady stream of bubbles emerges from the capillary tube, indicating that the vapor of the sample has displaced the air.[10]
 - The heat is then removed, and the apparatus is allowed to cool.

- The boiling point is the temperature at which the liquid begins to be drawn back into the capillary tube.[\[10\]](#)[\[11\]](#)

Determination of Density

The density of a liquid is its mass per unit volume. For volatile organic compounds, standard methods can be adapted to minimize evaporation.

1. Gravimetric Method using a Pycnometer: This method is based on determining the mass of a known volume of the liquid.

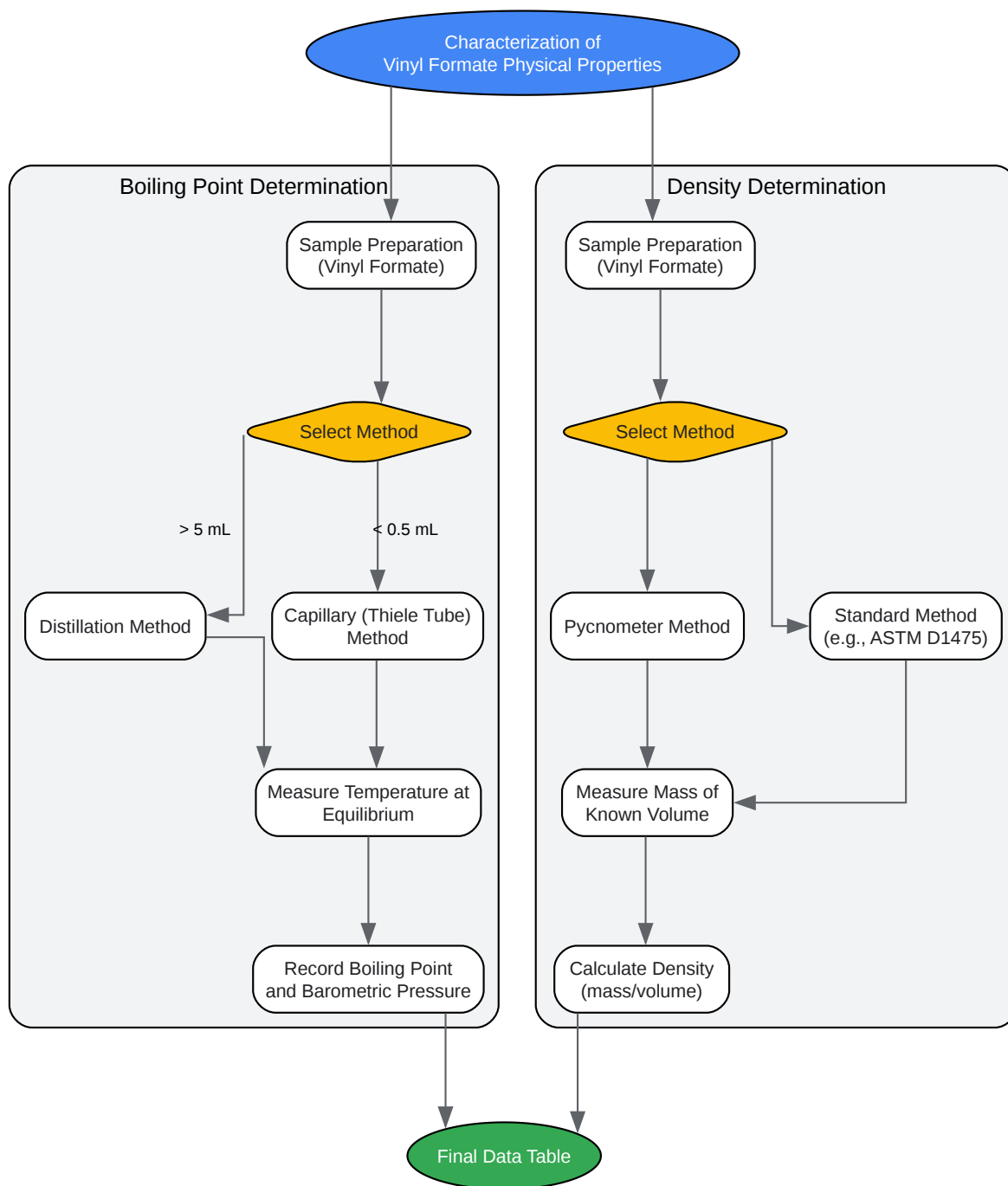
- Apparatus: A pycnometer (a glass flask with a precise volume), an analytical balance.
- Procedure:
 - The empty pycnometer is weighed accurately.
 - The pycnometer is filled with the sample liquid, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
 - The filled pycnometer is weighed.
 - The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.
 - This procedure is typically repeated to ensure accuracy, and the average of the determinations is reported.[\[12\]](#)

2. Standard Test Method (e.g., ASTM D1475): This standard test method outlines a procedure for determining the density of paints, varnishes, lacquers, and related products, and can be applied to volatile organic compounds.[\[12\]](#)

- Summary of Method: A standardized weight-per-gallon cup or a pycnometer is used to determine the weight of a known volume of the liquid at a specific temperature. The density is then calculated from this measurement.[\[12\]](#)

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the boiling point and density of a volatile organic compound such as **vinyl formate**.



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Caption: Workflow for determining boiling point and density.

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- To cite this document: BenchChem. [physical properties of vinyl formate boiling point density]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057145#physical-properties-of-vinyl-formate-boiling-point-density]

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